

molecular structure and formula of 3-chloro-3-methyl-1-butyne

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Compound of Interest

Compound Name: 3-Chloro-3-methyl-1-butyne

Cat. No.: B142711

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An In-depth Technical Guide to 3-Chloro-3-methyl-1-butyne

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **3-chloro-3-methyl-1-butyne**, a versatile bifunctional reagent in organic synthesis. The document details its molecular structure, chemical formula, and physical properties. It further explores its synthesis, chemical reactivity, and applications in the construction of complex molecular architectures, including those with potential pharmaceutical relevance. Detailed experimental protocols for its synthesis and key spectroscopic data are presented in a structured format to aid researchers in its practical application and characterization.

Molecular Structure and Properties

3-Chloro-3-methyl-1-butyne, with the IUPAC name 3-chloro-3-methylbut-1-yne, is a halogenated alkyne that serves as a valuable building block in organic chemistry.^[1] Its utility stems from the presence of two reactive functional groups: a tertiary propargylic chloride and a terminal alkyne.^[2] This dual functionality allows for a wide range of chemical transformations, making it a key intermediate in the synthesis of complex organic molecules.^[2]

The molecular formula of **3-chloro-3-methyl-1-butyne** is C₅H₇Cl, and it has a molecular weight of 102.56 g/mol .[\[3\]](#)[\[4\]](#)

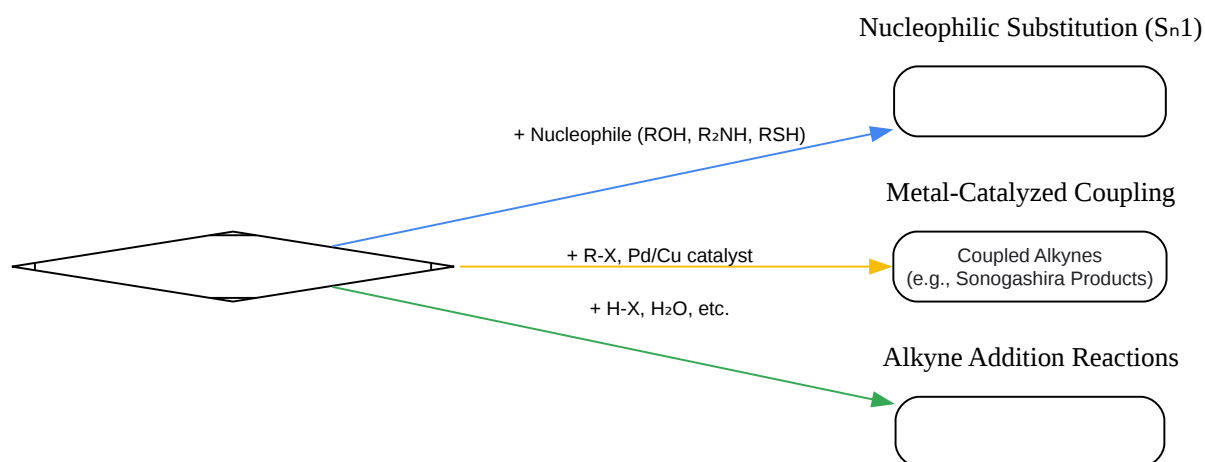
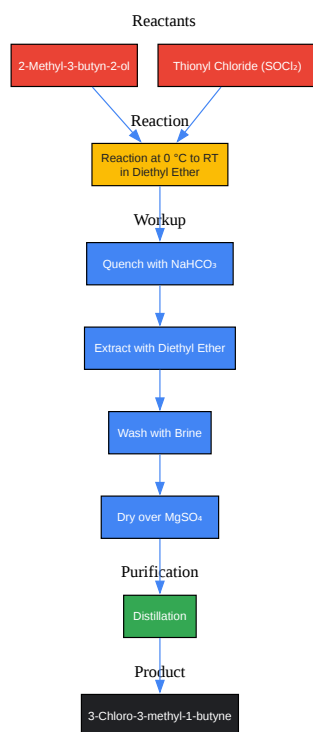
Physical and Chemical Properties

A summary of the key physical and chemical properties of **3-chloro-3-methyl-1-butyne** is presented in Table 1.

Property	Value	Reference
CAS Number	1111-97-3	
Molecular Formula	C ₅ H ₇ Cl	[3] [4]
Molecular Weight	102.56 g/mol	[3] [4]
Appearance	Clear colorless to straw-colored liquid	[1]
Boiling Point	73-75 °C	[5]
Melting Point	-61 °C	
Density	0.913 g/mL at 25 °C	
Refractive Index (n _{20/D})	1.418	
SMILES	CC(C)(Cl)C#C	
InChI Key	QSILYWCNPOLKPN-UHFFFAOYSA-N	

Molecular Structure Visualization

The molecular structure of **3-chloro-3-methyl-1-butyne** is depicted below, illustrating the spatial arrangement of its atoms and functional groups.



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